

Application Notes and Protocols for GSK2646264 In Vitro Kinase Assay

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK2646264

Cat. No.: B607799

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Abstract

GSK2646264 is a potent and selective inhibitor of Spleen Tyrosine Kinase (SYK), a key signaling molecule in immune and inflammatory pathways.[1][2][3] This document provides a detailed protocol for an in vitro kinase assay to determine the inhibitory activity of **GSK2646264** against SYK. Additionally, it summarizes the biochemical activity and selectivity of the compound and illustrates the relevant signaling pathway and experimental workflow.

Introduction

Spleen Tyrosine Kinase (SYK) is a non-receptor tyrosine kinase that plays a critical role in coupling activated immunoreceptors to downstream signaling events.[4] It is essential for signal transduction in a variety of hematopoietic cells, including B cells and mast cells.[4] In mast cells, SYK is activated downstream of the high-affinity IgE receptor (FcεRI) and is crucial for the release of histamine and other inflammatory mediators.[1][5] Consequently, SYK has emerged as a significant therapeutic target for autoimmune and inflammatory diseases.[2] **GSK2646264** is a small molecule inhibitor developed to target SYK.[6] This protocol describes a biochemical assay to quantify the inhibitory potency of **GSK2646264** against SYK in a cell-free system.

Data Presentation

Table 1: Biochemical Activity of GSK2646264 against SYK

Compound	Target	Assay Type	pIC50	IC50 (nM)
GSK2646264	SYK	Biochemical Lysate Assay	7.1	~79.4

Note: pIC50 of 7.1 corresponds to an IC50 of approximately 79.4 nM. The IC50 value of 0.7 μ M (700 nM) has been reported in an ex vivo human skin model assessing anti-IgE-induced histamine release.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

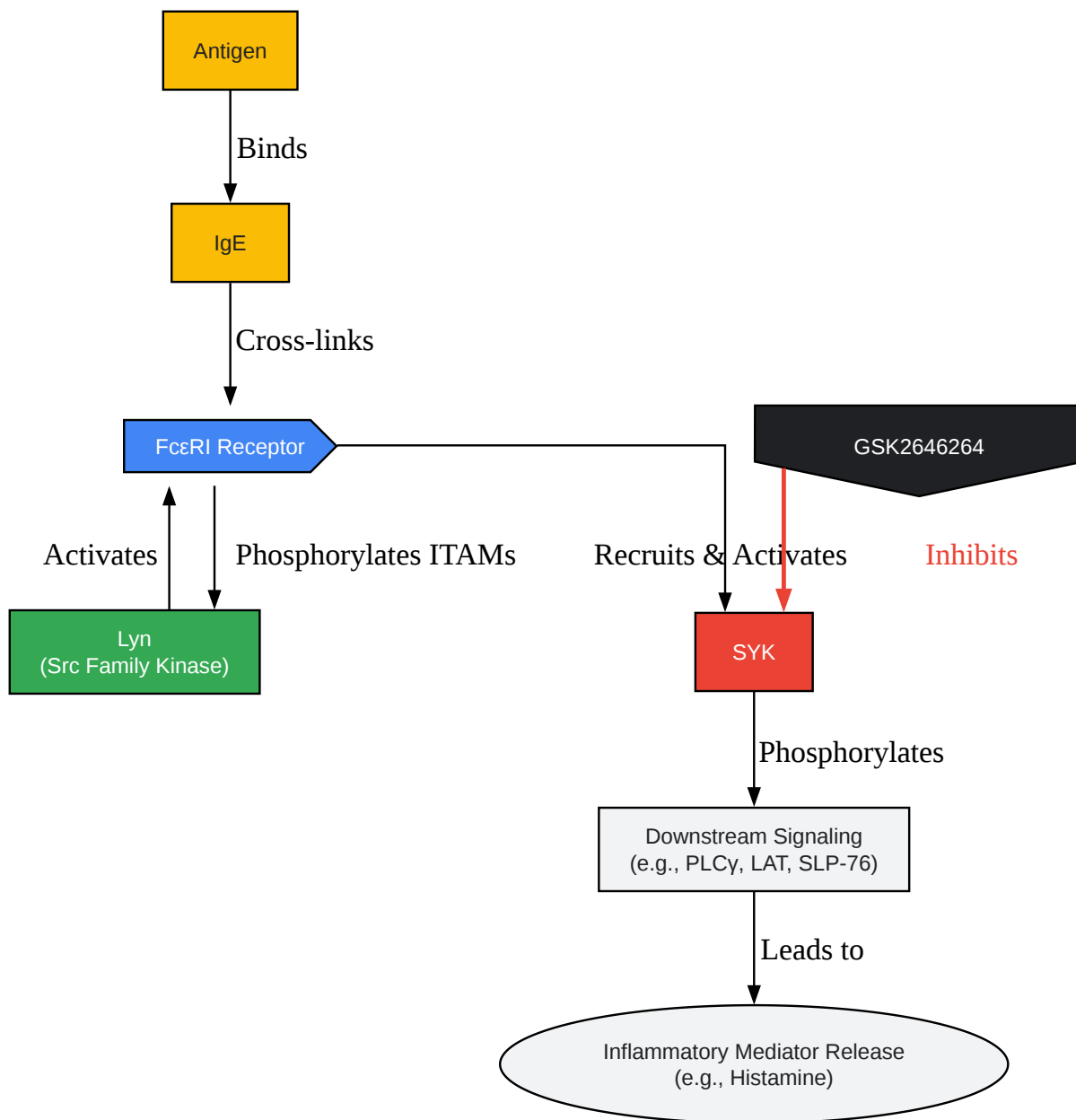
Table 2: Kinase Selectivity Profile of GSK2646264

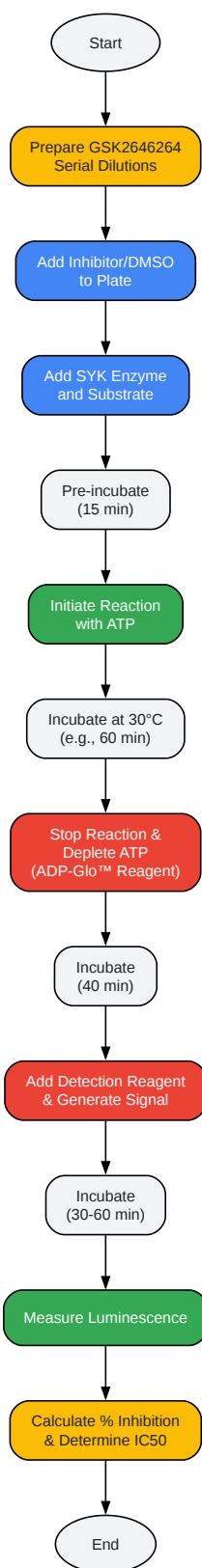
Kinase	pIC50
LCK	5.4
LRRK2	5.4
GSK3 β	5.3
JAK2	5.0
VEGFR2	4.5
Aurora B	<4.6
Aurora A	<4.3

Data indicates that **GSK2646264** is highly selective for SYK over other tested kinases.[\[3\]](#)

Signaling Pathway

The following diagram illustrates the role of SYK in the Fc ϵ RI signaling pathway in mast cells, which leads to degranulation and the release of inflammatory mediators.





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- To cite this document: BenchChem. [Application Notes and Protocols for GSK2646264 In Vitro Kinase Assay]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607799#gsk2646264-in-vitro-kinase-assay-protocol]

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